

Solubility Profile of 3,4-Dimethoxytoluene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dimethoxytoluene

Cat. No.: B046254

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3,4-dimethoxytoluene**, a key intermediate in the synthesis of various organic compounds. Due to a lack of extensive experimentally-derived quantitative data in publicly accessible literature, this guide combines available qualitative information with predicted solubility values generated from computational models. Furthermore, it outlines a detailed experimental protocol for the accurate determination of its solubility, empowering researchers to generate precise data for their specific applications.

Core Concepts in Solubility

The solubility of a solid in a liquid solvent is its ability to form a homogeneous solution. This property is a critical parameter in numerous chemical processes, including reaction kinetics, purification, formulation, and drug delivery. The principle of "like dissolves like" is a fundamental concept, suggesting that substances with similar polarities are more likely to be soluble in one another. The polarity of **3,4-dimethoxytoluene**, an aromatic ether, will significantly influence its solubility in various organic solvents.

Physicochemical Properties of 3,4-Dimethoxytoluene

A summary of the key physicochemical properties of **3,4-dimethoxytoluene** is presented below. These properties are essential for understanding and predicting its solubility behavior.

Property	Value	Source
CAS Number	494-99-5	[1] [2] [3]
Molecular Formula	C ₉ H ₁₂ O ₂	[1] [2] [4]
Molecular Weight	152.19 g/mol	[2] [4]
Appearance	Colorless to pale yellow liquid or solid	[1]
Melting Point	22-23 °C	[2]
Boiling Point	133-135 °C at 50 mmHg	[2]
Density	1.051 g/mL at 25 °C	[2]
LogP (o/w)	2.012 (predicted)	[1]
SMILES	<chem>CC1=CC(=C(C=C1)OC)OC</chem>	[4] [5]

Qualitative and Estimated Quantitative Solubility Data

Direct experimental quantitative solubility data for **3,4-dimethoxytoluene** in a wide range of organic solvents is not readily available in scientific literature. However, some qualitative information has been reported, indicating that it is "soluble in alcohol" and "insoluble in water". An estimated aqueous solubility of 1010 mg/L at 25 °C has also been noted.

To provide a more comprehensive, albeit predictive, overview, the following table summarizes the estimated solubility of **3,4-dimethoxytoluene** in a selection of common organic solvents. These values were generated using a computational model and should be considered as estimations. For critical applications, experimental verification is strongly recommended.

Solvent	Predicted Solubility (g/L) at 25°C
Acetone	> 200
Chloroform	> 200
Dichloromethane	> 200
Dimethyl Sulfoxide (DMSO)	> 200
Ethanol	> 200
Ethyl Acetate	> 200
Hexane	< 10
Methanol	> 200
Toluene	> 200

Note: These values are estimations and should be experimentally verified for accuracy.

Experimental Protocol: Determination of Equilibrium Solubility (Shake-Flask Method)

The most widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method. This procedure involves saturating a solvent with the solute and then measuring the concentration of the dissolved substance.

Materials and Equipment

- **3,4-Dimethoxytoluene** (high purity)
- Selected organic solvents (analytical grade)
- Glass vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge

- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

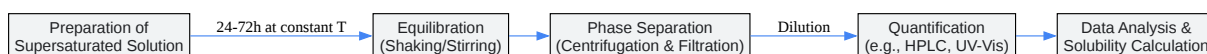
Procedure

- Preparation of Supersaturated Solution:
 - Add an excess amount of **3,4-dimethoxytoluene** to a glass vial containing a known volume of the chosen organic solvent. The excess solid should be clearly visible.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker or on a magnetic stirrer in a temperature-controlled environment (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient period to ensure that equilibrium is reached. A minimum of 24 to 48 hours is typically recommended. To confirm equilibrium, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed. Equilibrium is reached when the concentration of the solute in the solution remains constant.
- Phase Separation:
 - Once equilibrium is achieved, allow the vials to stand undisturbed at the same temperature to allow the excess solid to sediment.
 - To ensure complete removal of undissolved solid, centrifuge the vials at a high speed.
 - Carefully withdraw the supernatant using a pipette and filter it through a syringe filter into a clean vial. This step must be performed quickly to avoid temperature fluctuations that could affect solubility.

- Quantification:
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
 - Analyze the concentration of **3,4-dimethoxytoluene** in the diluted solution using a validated analytical method, such as HPLC-UV or UV-Vis spectroscopy.
 - A calibration curve should be prepared using standard solutions of **3,4-dimethoxytoluene** of known concentrations in the same solvent.
- Calculation:
 - Calculate the concentration of the undiluted saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - The solubility is typically expressed in g/L or mg/mL.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.

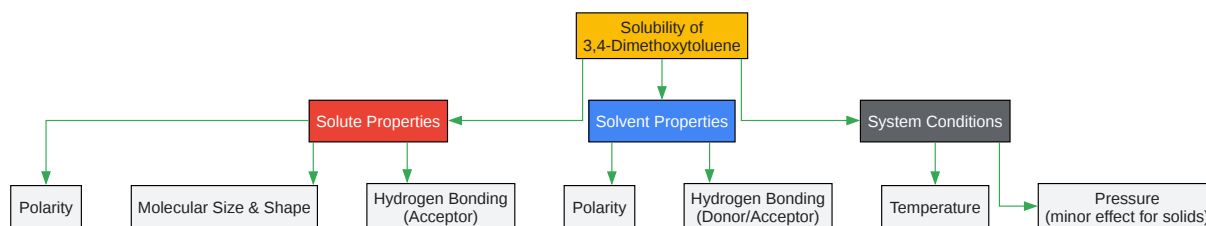


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Caption: A simplified workflow for the experimental determination of solubility.

Signaling Pathways and Logical Relationships

In the context of the solubility of a small organic molecule like **3,4-dimethoxytoluene**, the concept of "signaling pathways" is not directly applicable as it is in biological systems. However, a logical relationship diagram can illustrate the factors influencing its solubility.



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Caption: Factors influencing the solubility of **3,4-Dimethoxytoluene**.

Conclusion

This technical guide provides a foundational understanding of the solubility of **3,4-dimethoxytoluene** in organic solvents. While experimentally determined quantitative data is limited, the provided estimations and the detailed experimental protocol offer a robust starting point for researchers. Accurate determination of solubility is paramount for the successful application of this compound in research and development, and the methodologies outlined herein provide a clear path to achieving this.

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